

BTR-Cl: A Comprehensive Technical Guide for Advanced Photovoltaic Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BTR-Cl*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure, properties, and experimental applications of **BTR-Cl**, a highly crystalline small molecule donor prominent in the field of organic photovoltaics.

Chemical Structure and Identification

BTR-Cl, with the CAS Number 2410661-17-3, is a complex organic molecule designed for efficient light absorption and charge transport.^[1] Its full chemical name is 5,5'-[[4,8-bis[5-(2-ethylhexyl)-4-chloro-2-thienyl]benzo[1,2-b:4,5-b']dithiophene-2,6-diyl]bis[(3',3''-dihexyl[2,2':5',2''-terthiophene]-5'',5-diyl)methyldiynyl]]bis[3-hexyl-2-thioxo-4-thiazolidinone].

The core of the **BTR-Cl** molecule is a benzodithiophene (BDT) unit, which is conjugated with two terthiophene units and terminated with two rhodanine peripheral end groups.^[1] This planar structure contributes to its nematic liquid crystal behavior and strong intermolecular interactions, leading to a high degree of crystallinity.^[1]

Physicochemical and Electronic Properties

BTR-Cl exhibits specific electronic and physical properties that make it an effective small molecule donor in organic solar cells. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀₂ H ₁₂₆ Cl ₂ N ₂ O ₂ S ₁₄	[1]
Molecular Weight	1931.97 g/mol	[1]
CAS Number	2410661-17-3	[1]
Appearance	Dark purple powder/crystals	[1]
Melting Point (DSC)	226 °C, 195 °C (Tg)	[1]
Solubility	Chloroform, Chlorobenzene	[1]
HOMO Energy Level	-5.46 eV	[1]
LUMO Energy Level	-3.70 eV	[1]
Absorption Maxima (λ _{max}) in film	580 nm, 624 nm	[1]

Experimental Protocols

Synthesis of BTR-Cl

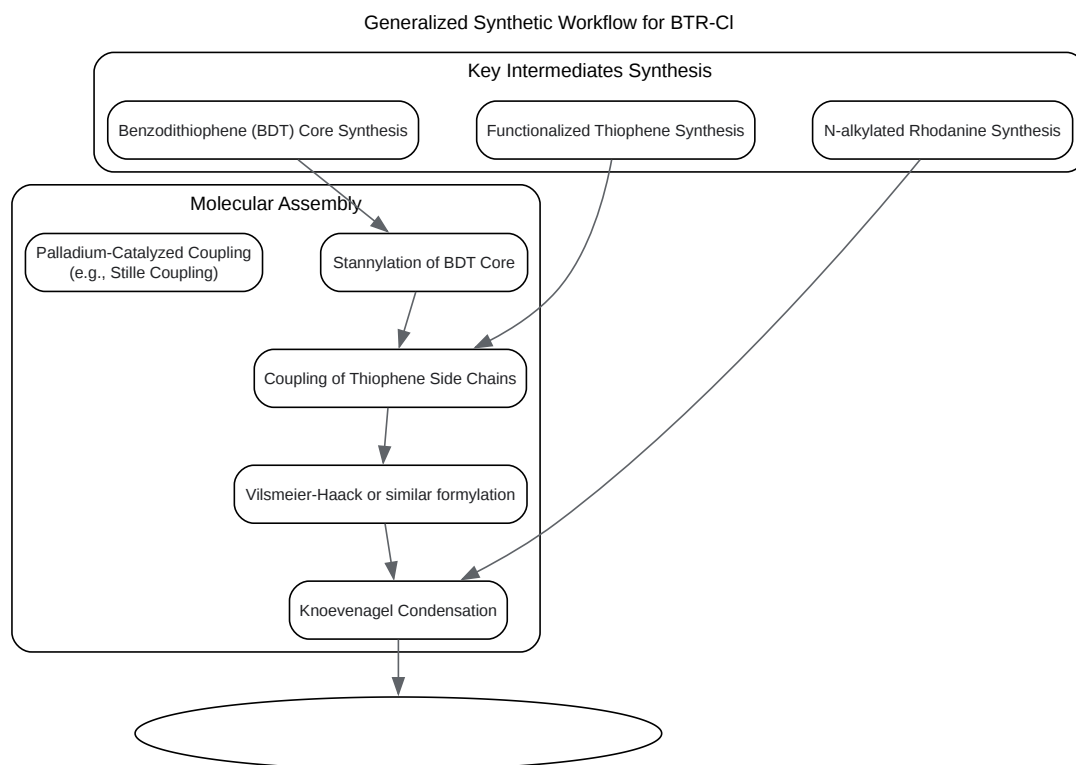
The synthesis of **BTR-Cl** is a multi-step process involving the preparation of key intermediates. A crucial precursor is 4,8-Bis[5-(2-ethylhexyl)thiophen-2-yl]-2,6-bis(trimethylstannyl)benzo[1,2-b:4,5-b']dithiophene. The general synthetic strategy involves palladium-catalyzed coupling reactions, such as Stille coupling, to connect the various aromatic units, followed by a Knoevenagel condensation to attach the rhodanine end groups.

While a detailed, step-by-step synthesis protocol for **BTR-Cl** is proprietary and not fully disclosed in public literature, the synthesis of similar benzodithiophene-based molecules typically involves the following key transformations:

- **Formation of the Benzodithiophene Core:** This is often achieved through palladium-catalyzed cross-coupling reactions to construct the central fused ring system.

- Attachment of Thiophene Side Chains: Thiophene units, functionalized with alkyl chains for solubility, are introduced via coupling reactions.
- Stannylation: Trimethylstannyl groups are added to the core to prepare it for subsequent coupling reactions.
- Formylation: Introduction of aldehyde groups is necessary for the final condensation step.
- Knoevenagel Condensation: The formylated intermediate is reacted with N-alkylated rhodanine derivatives to yield the final **BTR-CI** product.

A generalized workflow for the synthesis is depicted in the diagram below.



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Caption: Generalized synthetic workflow for **BTR-Cl**.

Fabrication of All-Small-Molecule Organic Solar Cells (AS-OSCs)

BTR-Cl is commonly used as the electron donor in the active layer of organic solar cells, often blended with a non-fullerene acceptor such as Y6. The fabrication of these devices follows a standardized procedure for solution-processed photovoltaics.

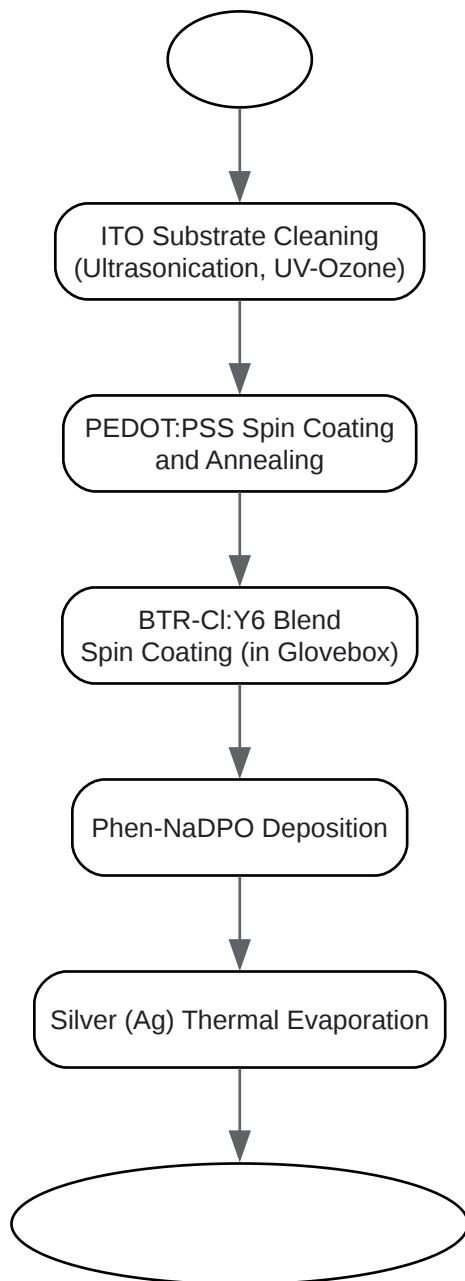
Device Architecture: A typical device structure is ITO/PEDOT:PSS/**BTR-Cl**:Y6/Phen-NaDPO/Ag.

Detailed Fabrication Steps:

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol. The cleaned substrates are then treated with UV-ozone for a specified duration to improve the work function and ensure good film adhesion.
- **Hole Transport Layer (HTL) Deposition:** A solution of poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS) is spin-coated onto the ITO substrate, followed by annealing on a hotplate.
- **Active Layer Deposition:** A blend solution of **BTR-Cl** and Y6 (e.g., in a 1.6:1 weight ratio) in a suitable solvent like chloroform is spin-coated on top of the HTL in an inert atmosphere (e.g., a nitrogen-filled glovebox). The concentration of the solution is a critical parameter for achieving optimal film morphology and device performance.
- **Electron Transport Layer (ETL) Deposition:** An electron transport layer, such as Phen-NaDPO, is then deposited onto the active layer.
- **Cathode Deposition:** Finally, a metal cathode, typically silver (Ag), is deposited by thermal evaporation under high vacuum.

The following diagram illustrates the workflow for the fabrication of a **BTR-Cl**-based organic solar cell.

Fabrication Workflow for BTR-Cl based Organic Solar Cell



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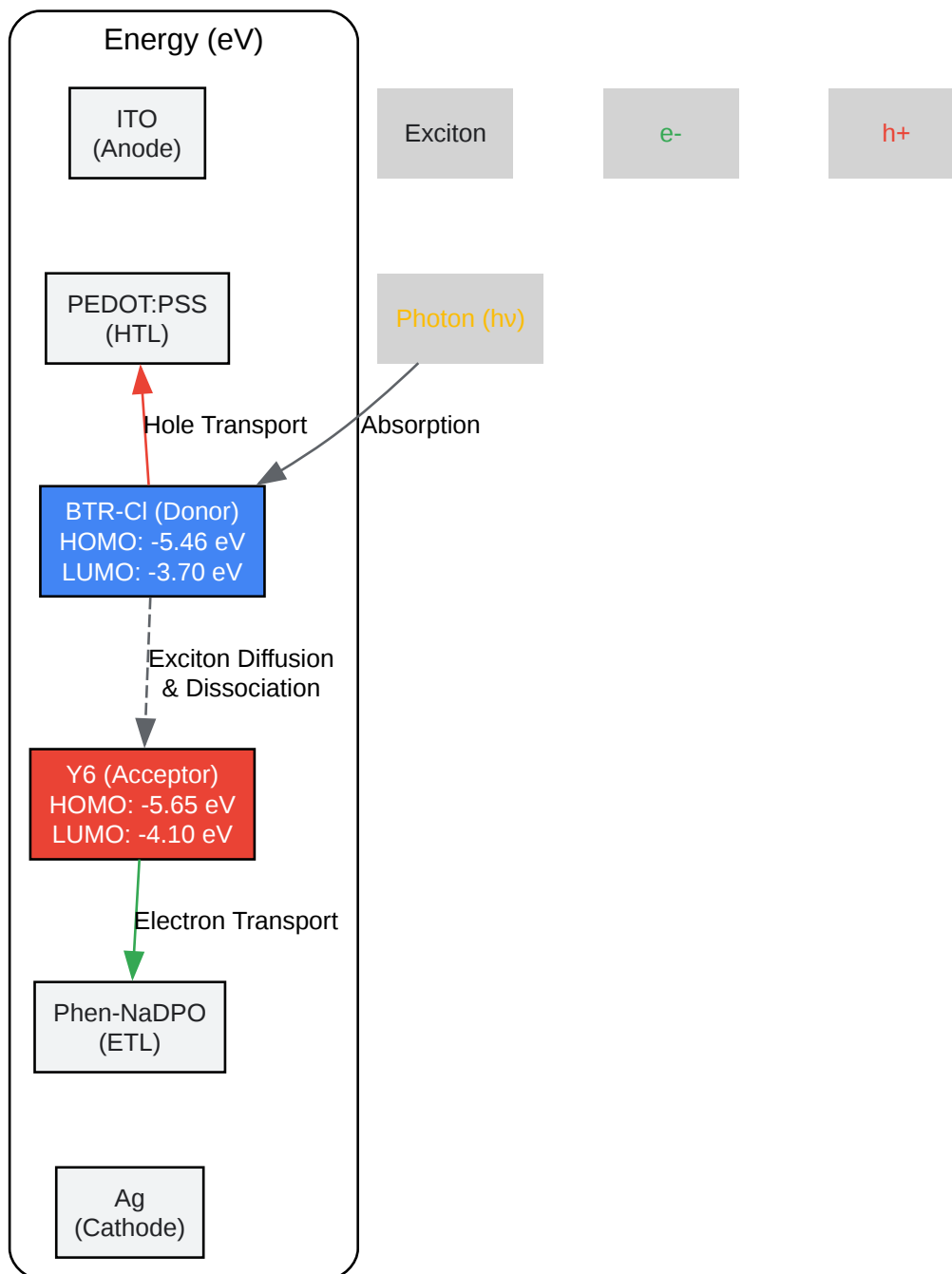
Caption: Fabrication workflow for a **BTR-Cl** based organic solar cell.

Signaling Pathways and Energy Level Diagrams

In the context of organic solar cells, the relative energy levels of the donor and acceptor materials are crucial for efficient charge separation and transport. The HOMO and LUMO energy levels of **BTR-Cl** are well-matched with common non-fullerene acceptors like Y6, facilitating the dissociation of excitons at the donor-acceptor interface.

The diagram below illustrates the energy level alignment in a typical **BTR-Cl**:Y6 based solar cell.

Energy Level Diagram for a BTR-Cl:Y6 Solar Cell

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References

- 1. ossila.com [ossila.com]
- To cite this document: BenchChem. [BTR-Cl: A Comprehensive Technical Guide for Advanced Photovoltaic Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15879253/docs#btr-cl-a-comprehensive-technical-guide-for-advanced-photovoltaic-research>]

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